TMX-4116: A Technical Guide to a Selective CK1α Degrader

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*TMX-4116*
Cat. No.:	*B10830143*

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Abstract

TMX-4116 is a potent and selective small molecule degrader of casein kinase 1α (CK1α), a key regulator of various cellular processes, including Wnt signaling and p53 stability. As a molecular glue, **TMX-4116** redirects the substrate specificity of the CRL4CRBN E3 ubiquitin ligase complex to induce the ubiquitination and subsequent proteasomal degradation of CK1α. This targeted protein degradation mechanism offers a promising therapeutic strategy for malignancies dependent on CK1α signaling, such as certain forms of leukemia and multiple myeloma. This document provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, and key experimental data related to **TMX-4116**.

Chemical Structure and Properties

TMX-4116 is a complex heterocyclic molecule with the systematic IUPAC name 3-(4-(4-methoxy-5-(pyrrolidine-1-carbonyl)thiophen-3-yl)-1H-1,2,3-triazol-1-yl)piperidine-2,6-dione. Its structure is characterized by a piperidine-2,6-dione moiety, which is crucial for its interaction with the Cereblon (CRBN) E3 ligase, linked to a substituted thiophene ring via a triazole linker.

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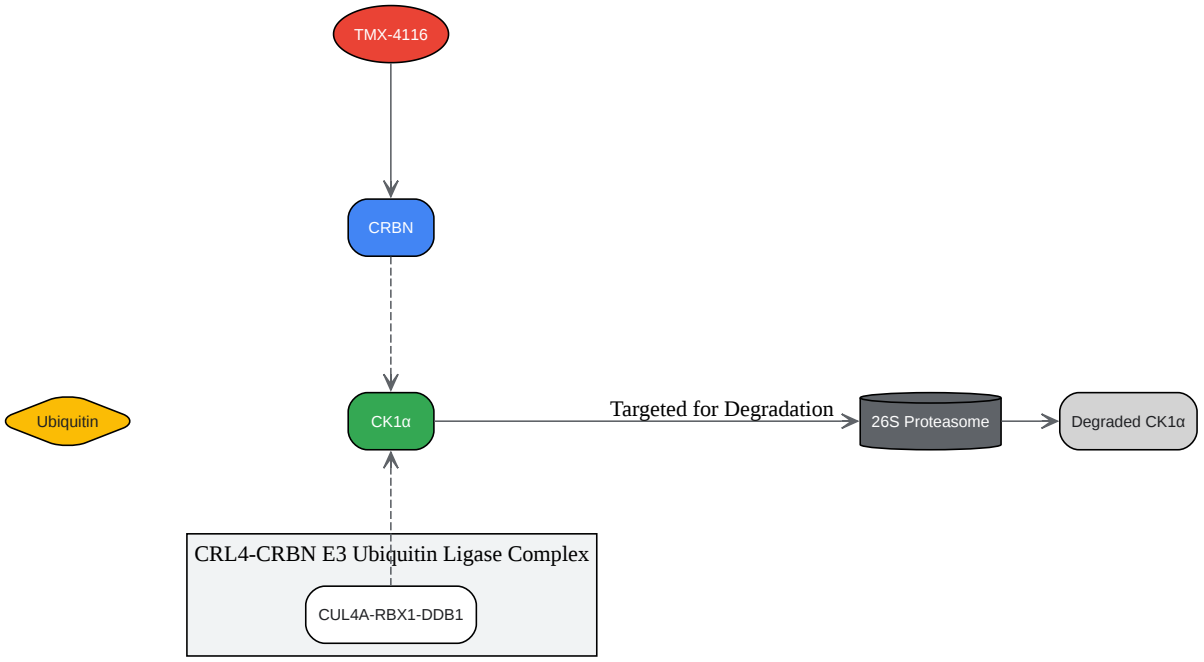
Table 1: Chemical and Physical Properties of **TMX-4116**

Property	Value	Reference
IUPAC Name	3-(4-(4-methoxy-5-(pyrrolidine-1-carbonyl)thiophen-3-yl)-1H-1,2,3-triazol-1-yl)piperidine-2,6-dione	
Chemical Formula	C17H19N5O4S	
Molecular Weight	389.43 g/mol	
Appearance	Solid	
SMILES	O=C(C(N1N=NC(C2=CSC(C(N3CCCC3)=O)=C2OC)=C1)CC4)NC4=O	
Solubility	Soluble in DMSO	
Storage	Store as a solid at -20°C for long-term stability.	

Mechanism of Action: A Molecular Glue for Targeted Degradation

TMX-4116 functions as a "molecular glue," a type of small molecule that induces proximity between two proteins that do not normally interact. Specifically, **TMX-4116** binds to the Cereblon (CRBN) component of the Cullin-4A-RING E3 ubiquitin ligase (CRL4CRBN) complex. This binding event alters the substrate-binding surface of CRBN, creating a neomorphic interface that is recognized by CK1α. The induced proximity between CK1α and the E3 ligase machinery leads to the polyubiquitination of CK1α, marking it for degradation by the 26S proteasome. This targeted degradation of CK1α disrupts its downstream signaling pathways.

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TMX-4116 Mechanism of Action

Signaling Pathways

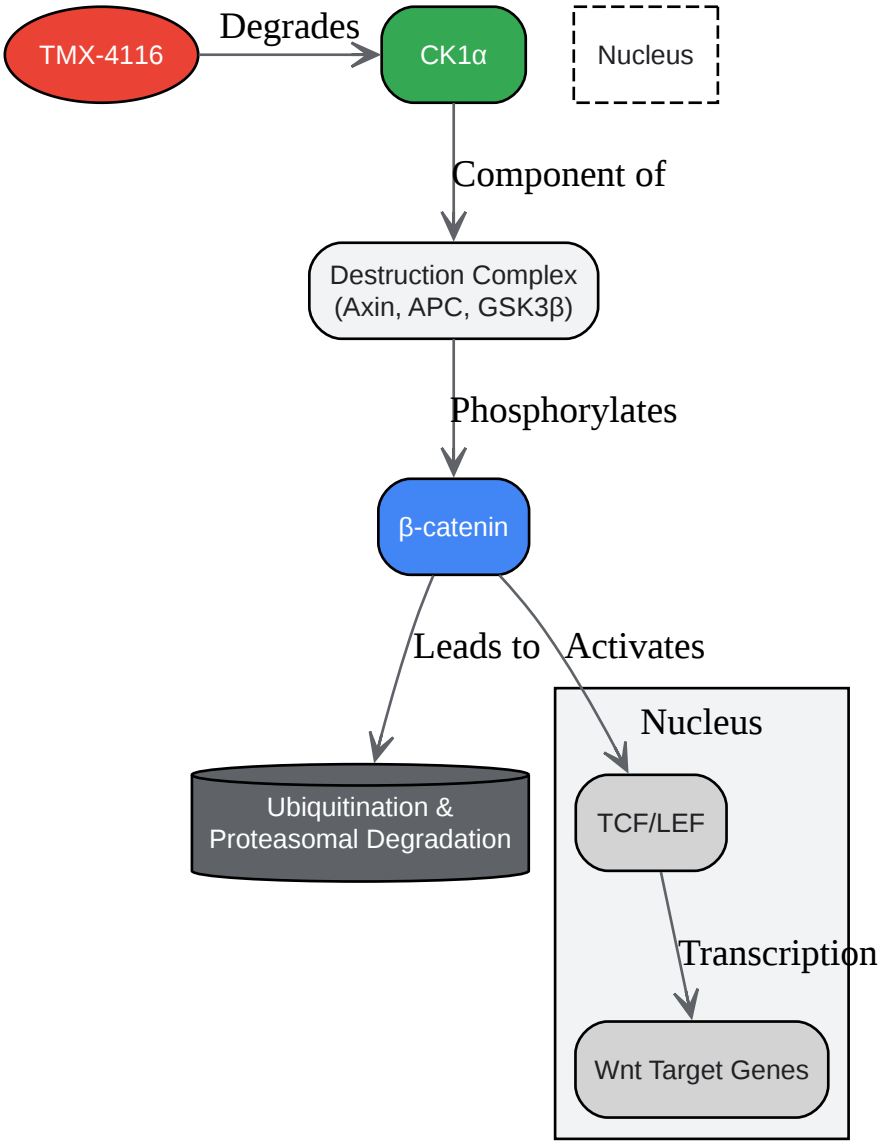
The degradation of CK1α by **TMX-4116** has significant implications for multiple signaling pathways, most notably the Wnt and p53 pathways.

Wnt Signaling Pathway

CK1α is a critical negative regulator of the canonical Wnt signaling pathway. It participates in the "destruction complex" that phosphorylates β-catenin, targeting it for ubiquitination and degradation. By degrading CK1α, **TMX-4116** can lead to the stabilization and accumulation of

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β-catenin, which then translocates to the nucleus and activates the transcription of Wnt target genes.



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Effect of **TMX-4116** on Wnt Signaling

p53 Signaling Pathway

CK1α can also influence the p53 tumor suppressor pathway. It has been shown to phosphorylate MDM2, the primary E3 ubiquitin ligase for p53, thereby regulating p53 stability and activity. The degradation of CK1α by **TMX-4116** can therefore modulate p53-dependent cellular outcomes, such as apoptosis and cell cycle arrest.

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Experimental Data and Protocols

TMX-4116 has been demonstrated to be a potent and selective degrader of CK1α in various cancer cell lines.

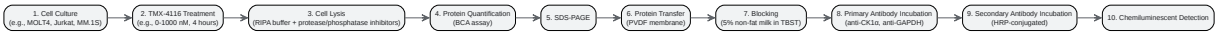
Table 2: In Vitro Degradation Activity of **TMX-4116**

Cell Line	DC50 (nM)	Reference
MOLT4 (Acute lymphoblastic leukemia)	< 200	
Jurkat (T-cell leukemia)	< 200	
MM.1S (Multiple myeloma)	< 200	

Western Blotting Protocol for CK1α Degradation

This protocol outlines the general steps for assessing the degradation of CK1α in response to **TMX-4116** treatment.

Experimental Workflow:



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Western Blotting Workflow

Detailed Methodology:

- Cell Culture and Treatment: Seed cells (e.g., MOLT4, Jurkat, MM.1S) at an appropriate density and allow them to adhere or grow in suspension overnight. Treat cells with varying concentrations of **TMX-4116** (e.g., 0, 10, 100, 1000 nM) for a specified duration (e.g., 4 hours).

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- Cell Lysis: Harvest cells and lyse them in RIPA buffer supplemented with protease and phosphatase inhibitors to prevent protein degradation.
- Protein Quantification: Determine the protein concentration of the lysates using a BCA protein assay.
- SDS-PAGE and Western Blotting: Separate equal amounts of protein from each sample by SDS-polyacrylamide gel electrophoresis and transfer the proteins to a PVDF membrane.
- Antibody Incubation: Block the membrane with 5% non-fat milk in Tris-buffered saline with Tween 20 (TBST) for 1 hour at room temperature. Incubate the membrane with a primary antibody against CK1α overnight at 4°C. A loading control antibody (e.g., anti-GAPDH) should also be used. Following washes with TBST, incubate the membrane with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.
- Detection: Visualize the protein bands using an enhanced chemiluminescence (ECL) detection reagent.

Proteomics Analysis for Target Selectivity

Quantitative proteomics can be employed to assess the selectivity of **TMX-4116** and identify potential off-target effects.

Experimental Protocol:

- Sample Preparation: Treat cells (e.g., MOLT4) with **TMX-4116** or a vehicle control. Lyse the cells and digest the proteins into peptides.
- Tandem Mass Tag (TMT) Labeling: Label the peptides from each condition with different isobaric TMT reagents.
- Liquid Chromatography-Mass Spectrometry (LC-MS/MS): Combine the labeled peptide samples and analyze them by LC-MS/MS.
- Data Analysis: Process the raw data using proteomics software (e.g., MaxQuant) to identify and quantify proteins. The relative abundance of proteins in the **TMX-4116**-treated samples

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compared to the control will reveal the degradation profile.

Conclusion

TMX-4116 is a valuable research tool for studying the biological functions of CK1α and for exploring targeted protein degradation as a therapeutic modality. Its high potency and selectivity make it a promising lead compound for the development of novel anticancer agents. Further investigation into its in vivo efficacy, pharmacokinetic properties, and potential resistance mechanisms is warranted.

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